

## The Precision Takedown: A Technical Guide to RIPK2 Degradation by PROTACs

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Compound of Interest		
Compound Name:	PROTAC RIPK degrader-2	
Cat. No.:	B610463	Get Quote

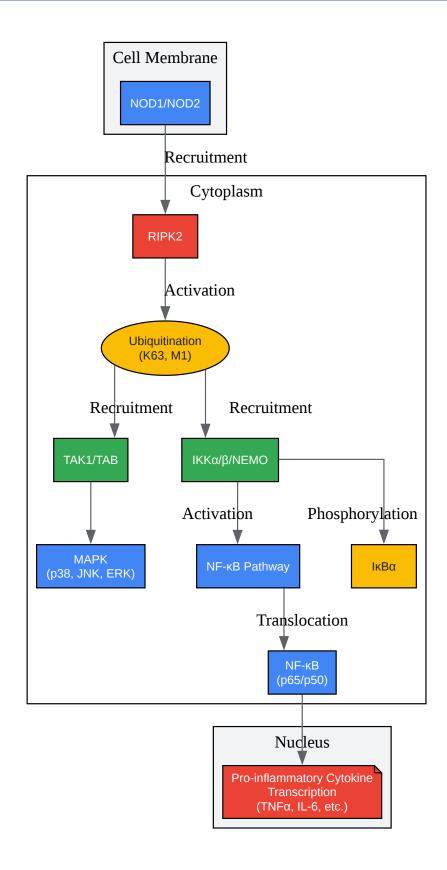
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the targeted degradation of Receptor-Interacting Protein Kinase 2 (RIPK2) through the innovative application of Proteolysis Targeting Chimeras (PROTACs). As a critical mediator in inflammatory signaling pathways, RIPK2 presents a compelling target for therapeutic intervention in a range of autoimmune and inflammatory diseases. This document provides a comprehensive overview of the RIPK2 signaling cascade, the mechanism of PROTAC-mediated degradation, detailed experimental protocols for characterization, and a summary of key quantitative data to facilitate further research and development in this promising area.

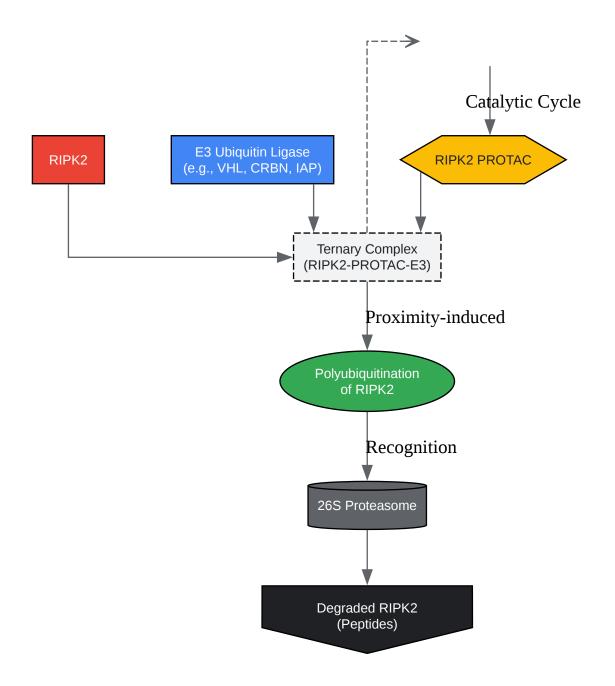
## The Central Role of RIPK2 in Inflammatory Signaling

Receptor-Interacting Protein Kinase 2 (RIPK2) is a key intracellular signaling node that acts downstream of the nucleotide-binding oligomerization domain-like receptors (NLRs), NOD1 and NOD2. Upon recognition of bacterial peptidoglycans, NOD1 and NOD2 recruit RIPK2, leading to its activation and subsequent ubiquitination. This ubiquitination cascade, primarily involving K63- and M1-linked ubiquitin chains, serves as a scaffold to recruit downstream signaling complexes, including the TAK1-TAB and IKKα/β-NEMO complexes. Activation of these complexes culminates in the activation of the NF-κB and MAPK signaling pathways, driving the transcription and release of pro-inflammatory cytokines such as TNFα, IL-6, and IL-8.

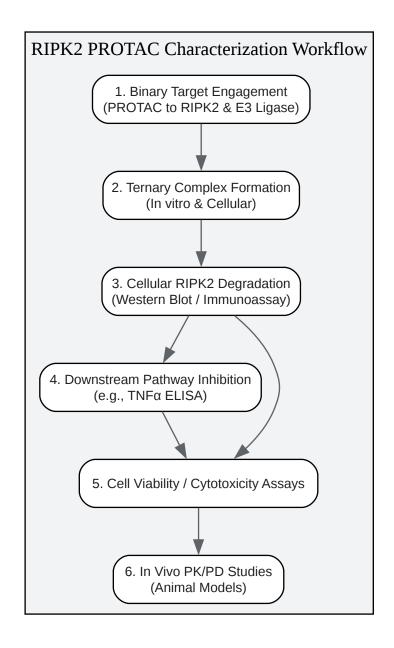












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